

Preparing UMK57 Stock Solutions in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **UMK57**

Cat. No.: **B15557771**

[Get Quote](#)

Abstract

This document provides detailed protocols for the preparation, storage, and application of **UMK57** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. **UMK57** is a small molecule agonist of the kinesin-13 protein MCAK (mitotic centromere-associated kinesin), which plays a crucial role in correcting kinetochore-microtubule (k-MT) attachment errors during mitosis.^{[1][2]} By potentiating MCAK activity, **UMK57** effectively reduces chromosome mis-segregation in cancer cells exhibiting chromosomal instability (CIN).^{[1][2]} These protocols are intended for researchers, scientists, and drug development professionals working in cancer biology and related fields.

Introduction to UMK57

UMK57 is a valuable research tool for studying mitotic fidelity and the mechanisms of chromosomal instability. It specifically enhances the destabilization of incorrect k-MT attachments, thereby promoting accurate chromosome segregation.^[1] This activity makes **UMK57** a potent agent for suppressing CIN in various cancer cell lines.^[1] However, it is important to note that cancer cells can develop adaptive resistance to **UMK57** through alterations in the Aurora B signaling pathway, which leads to the hyper-stabilization of k-MT attachments.^{[1][3]}

UMK57 Properties and Solubility

A summary of the key physical and chemical properties of **UMK57** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₇ N ₃ S	[4]
Molecular Weight	295.40 g/mol	[4]
CAS Number	342595-74-8	[4]
Appearance	Off-white to light yellow solid	[4]
Purity	>98% (HPLC)	[2]
Solubility in DMSO	2 mg/mL (6.77 mM)	[4][5]
Solubility in Ethanol	6.67 mg/mL (22.58 mM)	[4]

Preparation of UMK57 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **UMK57** in DMSO.

Materials:

- **UMK57** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened[4]
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

Protocol:

- Calculate the required mass of **UMK57**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = 10 mmol/L * 0.001 L * 295.40 g/mol = 0.002954 g = 2.954 mg
- Weigh **UMK57**:
 - Carefully weigh out 2.954 mg of **UMK57** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of high-purity DMSO to the microcentrifuge tube containing the **UMK57** powder.
- Dissolve **UMK57**:
 - Vortex the tube vigorously for 1-2 minutes.
 - Incubate the tube in a 60°C water bath or heat block for 5-10 minutes to aid dissolution.[\[4\]](#)
[\[5\]](#)
 - Sonicate the tube in an ultrasonic bath for 10-15 minutes until the solution is clear and all solid has dissolved.[\[4\]](#)
- Aliquot and Store:
 - Once fully dissolved, aliquot the 10 mM **UMK57** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots as recommended in the storage guidelines below.

Stock Solution Storage Recommendations:

Storage Temperature	Shelf Life	Reference
-20°C	1 month	[4]
-80°C	6 months	[4]

Experimental Protocols: Application of UMK57 in Cell Culture

This section provides a general protocol for treating cultured cells with **UMK57**. The optimal concentration and treatment duration should be determined empirically for each cell line and experimental setup.

Working Solution Preparation:

- Thaw a single-use aliquot of the 10 mM **UMK57** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. For example, to prepare a 100 nM working solution in 10 mL of medium:
 - $(10 \text{ mM}) * V1 = (100 \text{ nM}) * (10 \text{ mL})$
 - $(10,000,000 \text{ nM}) * V1 = (100 \text{ nM}) * (10,000 \mu\text{L})$
 - $V1 = 1 \mu\text{L}$
- Add 1 μL of the 10 mM stock solution to 10 mL of cell culture medium.
- A vehicle control should be prepared by adding the same volume of DMSO to the cell culture medium.

Example Experimental Concentrations:

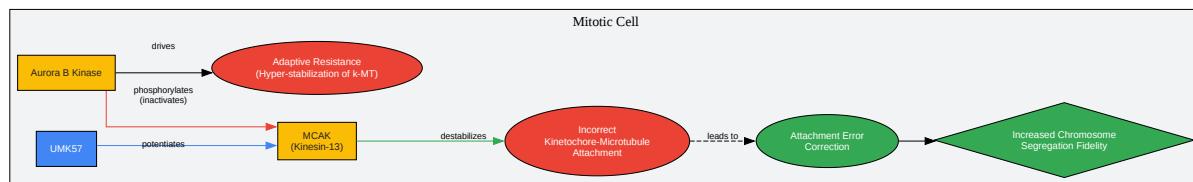
Cell Line	UMK57 Concentration	Application	Reference
U2OS, HeLa, SW-620	100 nM	Reduction of lagging chromosomes	[1]
Human Dermal Fibroblasts	1 μM	Rescue of age-associated CIN	[6]

General Cell Treatment Protocol:

- Plate cells at the desired density in appropriate culture vessels and allow them to adhere overnight.
- The following day, remove the existing medium and replace it with the freshly prepared medium containing the desired concentration of **UMK57** or the DMSO vehicle control.
- Incubate the cells for the desired treatment period.
- Proceed with downstream analysis, such as immunofluorescence staining for mitotic defects or cell viability assays.

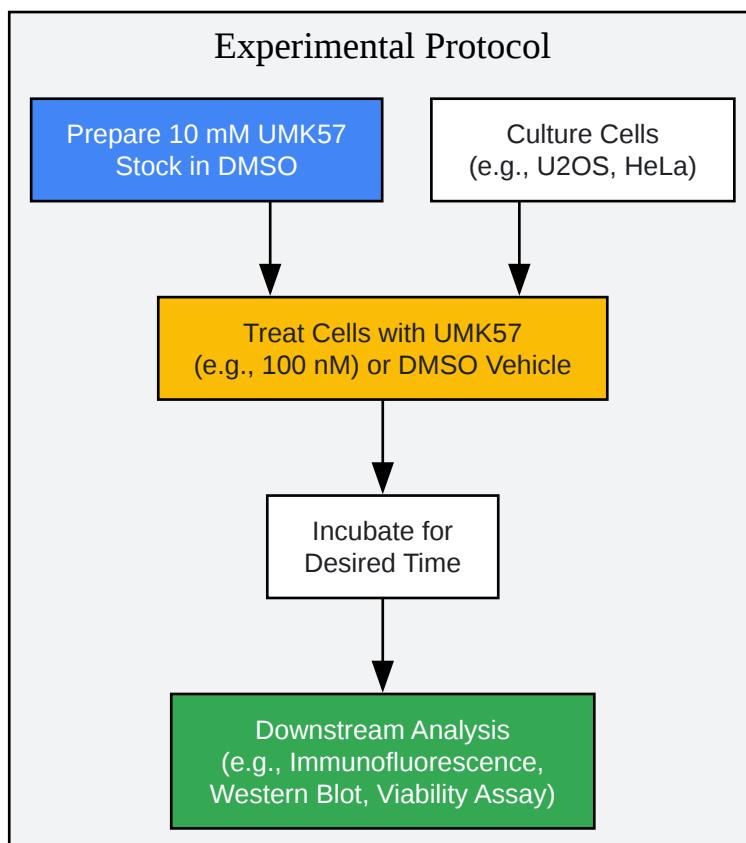
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **UMK57** and a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: **UMK57** signaling pathway in mitotic regulation.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for **UMK57** cell treatment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Adaptive resistance to an inhibitor of chromosomal instability in human cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. UMK57 | MCAK agonist | Probechem Biochemicals [probechem.com]
- 3. Adaptive Resistance to an Inhibitor of Chromosomal Instability in Human Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. medchemexpress.com [medchemexpress.com]
- 5. UMK57 - Immunomart [immunomart.com]
- 6. Small-molecule inhibition of aging-associated chromosomal instability delays cellular senescence - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing UMK57 Stock Solutions in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557771#preparing-umk57-stock-solution-with-dmso>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com